

Technical Guide: Biological Activity of 1-(4-Fluorophenyl)-1-methoxypropan-2-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)-1-methoxypropan-2-amine

Cat. No.: B13282715

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Executive Summary & Chemical Identity

1-(4-Fluorophenyl)-1-methoxypropan-2-amine is a substituted phenethylamine derivative characterized by a fluorine atom at the para- position of the phenyl ring and a methoxy group at the benzylic (

) carbon of the propyl side chain.

It is chemically distinct from "ring-methoxylated" amphetamines (like PMA) and "beta-keto" amphetamines (cathinones like 4-FMC). Instead, it represents a

-methoxyamphetamine, a class of compounds often investigated as metabolic stable analogs of

-hydroxyamphetamines or as direct adrenergic agents.

Chemical Data

Property	Detail
IUPAC Name	1-(4-Fluorophenyl)-1-methoxypropan-2-amine
Common Designations	ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted"> -Methoxy-4-FA; 4-Fluoro- -methoxyamphetamine
Molecular Formula	C H FNO
Structural Class	Fluorinated Amphetamine; -Alkoxy Phenethylamine
Chirality	Two chiral centers (C1 and C2), resulting in four potential stereoisomers (; ; etc.).[1][2][3]

Structural Analysis & Predicted Pharmacology

The biological activity of this compound must be understood through the lens of Structure-Activity Relationships (SAR), comparing it to its parent compound (4-Fluoroamphetamine, 4-FA) and related

-oxygenated analogs.

The 4-Fluoro Substitution (The "Entactogen" Driver)

The *para*-fluorine substitution is a known determinant for serotonergic selectivity.

- Mechanism: The fluorine atom is bioisosteric with hydrogen but highly electronegative. In amphetamines (e.g., 4-FA), this substitution increases affinity for the Serotonin Transporter

(SERT) relative to the Dopamine Transporter (DAT) compared to unsubstituted amphetamine.

- Result: This moiety typically imparts entactogenic effects (mood elevation, empathy) similar to MDMA, rather than pure psychomotor stimulation.

The -Methoxy Substitution (The "Adrenergic" Modifier)

The introduction of a methoxy group at the benzylic position fundamentally alters the pharmacokinetic and pharmacodynamic profile.

- Lipophilicity & BBB Penetration: The -methoxy group increases polarity compared to the parent alkane (4-FA) but is more lipophilic than the corresponding -alcohol. However, it generally reduces blood-brain barrier (BBB) permeability compared to the unsubstituted amphetamine, potentially requiring higher doses for central effects.
- Direct Adrenergic Agonism: Unlike simple amphetamines which act primarily as releasing agents, -oxygenated phenethylamines (such as Methoxamine) often exhibit direct agonist activity at -adrenergic receptors.
- Metabolic Stability: The ether linkage is metabolically robust compared to the ketone (cathinone) or alcohol, potentially prolonging the duration of action or altering the metabolic clearance pathway.

Integrated Pharmacological Profile

Based on the intersection of these structural features, the compound is predicted to act as:

- Monoamine Releasing Agent (MRA): Inducing the release of Serotonin (5-HT) and Norepinephrine (NE), with weaker Dopamine (DA) release.[\[2\]](#)
- -Adrenergic Agonist: Possessing significant peripheral vasoconstrictive properties due to the -methoxy moiety.

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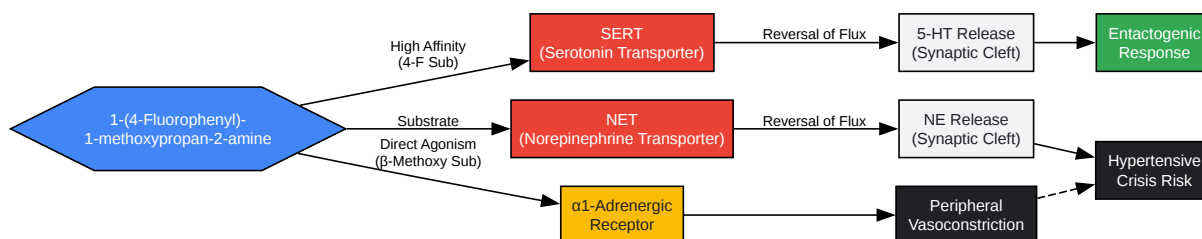
Critical Safety Note: The combination of NE release (via the amphetamine backbone) and direct

-agonism (via the

-methoxy group) suggests a high risk of hypertensive crisis and vasoconstriction, potentially exceeding that of 4-FA or 4-FMC.

Biological Pathways & Mechanism of Action

The following diagram illustrates the dual-mechanism pathway proposed for this compound, highlighting the divergence between Central Nervous System (CNS) effects and Peripheral toxicity.



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Caption: Dual-pathway mechanism showing serotonergic release (CNS) and adrenergic agonism (Peripheral).

Experimental Protocols for Characterization

To empirically validate the biological activity of **1-(4-Fluorophenyl)-1-methoxypropan-2-amine**, the following self-validating experimental workflows are recommended.

Monoamine Transporter Uptake/Release Assay

Objective: Determine if the compound acts as a reuptake inhibitor or a substrate-based releaser at DAT, NET, and SERT.

Methodology:

- Preparation: Isolate rat brain synaptosomes (striatum for DAT, cortex for SERT/NET).
- Incubation: Incubate synaptosomes with radiolabeled neurotransmitters (
H-DA,
H-5-HT,
H-NE) to load the transporters.
- Challenge: Introduce the test compound at varying concentrations (1 nM – 100
M).
- Measurement:
 - Reuptake Inhibition:[4] Measure remaining intracellular radioactivity.
 - Release: Pre-load synaptosomes, then add compound and measure extracellular radioactivity.
- Validation: Use Cocaine (inhibitor control) and Tyramine (releaser control) to normalize data.

Calcium Mobilization Assay (Targeting -Adrenergic Activity)

Objective: Assess the direct agonist potential at the
-adrenergic receptor, a key predictor of vasoconstrictive toxicity.

Methodology:

- Cell Line: HEK293 cells stably expressing human
-adrenergic receptors.

- Indicator: Load cells with a calcium-sensitive dye (e.g., Fluo-4 AM).
- Stimulation: Apply the test compound.
- Detection: Monitor fluorescence intensity using a FLIPR (Fluorometric Imaging Plate Reader) system. An increase in fluorescence indicates intracellular Ca release via G-protein coupling.
- Controls: Phenylephrine (positive control) and Prazosin (antagonist block) must be used to confirm specificity.

Metabolic Stability & Toxicology[7]

Metabolic Pathways

The

-methoxy group presents a unique metabolic challenge. Unlike

-ketones (cathinones) which are rapidly reduced to alcohols, the ether linkage is more stable but susceptible to O-dealkylation.

Metabolic Route	Enzyme System	Product	Biological Implication
O-Demethylation	CYP2D6 / CYP3A4	1-(4-Fluorophenyl)-1-hydroxypropan-2-amine	Formation of the -hydroxy metabolite (active, sympathomimetic).
N-Dealkylation	CYP Enzymes	1-(4-Fluorophenyl)-1-methoxypropan-2-one	Oxidative deamination (inactive).
Ring Hydroxylation	CYP Enzymes	Defluorinated phenols (minor)	Potential for reactive intermediates (low probability due to F-bond strength).

Toxicological Red Flags

- Therapeutic Index: Likely narrow. The dose required for central psychoactive effects (due to lower BBB penetration) may overlap with the dose causing severe peripheral adrenergic toxicity.
- Interaction: Strong contraindication with MAO Inhibitors (MAOIs). The compound's release of monoamines combined with MAO inhibition would likely precipitate Serotonin Syndrome or hypertensive crisis.

References

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